A Comprehensive Spectroscopic Guide to 4-Isopropylcyclohexanol Isomers

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Compound of Interest

Compound Name:	*4-Isopropylcyclohexanol*
CAS No.:	*4621-04-9*
Cat. No.:	*B1196956*

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This technical guide provides an in-depth analysis of the spectral data for the cis and trans isomers of **4-isopropylcyclohexanol**. Designed for researchers, scientists, and professionals in drug development, this document offers a detailed exploration of Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, underpinned by expert interpretation and practical experimental protocols.

Introduction: The Significance of Stereoisomerism in 4-Isopropylcyclohexanol

4-Isopropylcyclohexanol ($C_9H_{18}O$, Molar Mass: 142.24 g/mol) is a cyclic alcohol with a cyclohexane ring substituted with a hydroxyl (-OH) and an isopropyl group at positions 1 and 4, respectively.[1] The spatial arrangement of these two substituents gives rise to two distinct stereoisomers: cis-**4-isopropylcyclohexanol** and trans-**4-isopropylcyclohexanol**. The differentiation and characterization of these isomers are crucial as their stereochemistry can significantly influence their physical, chemical, and biological properties. Spectroscopic techniques are indispensable tools for unambiguously distinguishing between these two forms. In the cis isomer, both the hydroxyl and isopropyl groups can reside on the same face of the cyclohexane ring, leading to a conformation where one substituent is axial and the other is

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equatorial, or a ring flip to the opposite. In the more stable chair conformation of the trans isomer, both bulky groups can occupy equatorial positions, minimizing steric hindrance. This conformational difference is the foundation for their distinct spectral fingerprints.

Nuclear Magnetic Resonance (NMR) Spectroscopy: A Definitive Tool for Stereochemical Assignment

NMR spectroscopy is arguably the most powerful technique for elucidating the stereochemistry of **4-isopropylcyclohexanol**. The chemical shifts and coupling constants of the protons, particularly the proton attached to the carbon bearing the hydroxyl group (H-1), provide definitive information about the relative orientation of the substituents.

Theoretical Framework: The Karplus Relationship and Conformational Analysis

The dihedral angle between adjacent protons has a profound impact on their coupling constant (^3J), a relationship described by the Karplus equation. In cyclohexane rings, axial-axial (a-a) couplings are typically large (8-13 Hz), while axial-equatorial (a-e) and equatorial-equatorial (e-e) couplings are much smaller (2-5 Hz). This principle is the cornerstone of assigning the cis and trans configurations.

In trans-**4-isopropylcyclohexanol**, the thermodynamically most stable conformation has both the hydroxyl and the large isopropyl group in equatorial positions. This places the H-1 proton in an axial position, allowing for large axial-axial couplings to the adjacent axial protons on C-2 and C-6. Conversely, in the most stable conformation of cis-**4-isopropylcyclohexanol**, the hydroxyl group is in an axial position and the isopropyl group is equatorial. This results in the H-1 proton being in an equatorial position, leading to smaller axial-equatorial and equatorial-equatorial couplings.

^{1}H NMR Spectral Data

The following tables summarize the expected ^{1}H NMR chemical shifts for the cis and trans isomers of **4-isopropylcyclohexanol**.

Table 1: ^{1}H NMR Spectral Data for cis-**4-Isopropylcyclohexanol**

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Proton	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
H-1	~4.0	br s	-
Cyclohexyl H	1.0 - 2.0	m	-
CH (isopropyl)	~1.6	m	-
CH_3 (isopropyl)	~0.9	d	~6.5

Table 2: ^{1}H NMR Spectral Data for trans-**4-Isopropylcyclohexanol**

Proton	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
H-1	~3.5	tt	~10.5, ~4.0
Cyclohexyl H	1.0 - 2.2	m	-
CH (isopropyl)	~1.4	m	-
CH_3 (isopropyl)	~0.85	d	~7.0

Expert Interpretation: The most telling signal is that of the H-1 proton. For the cis isomer, the equatorial H-1 exhibits a broad singlet or a narrow multiplet due to small e-a and e-e couplings. In stark contrast, the axial H-1 of the trans isomer appears as a well-defined triplet of triplets, a result of two large axial-axial couplings and two smaller axial-equatorial couplings. The upfield shift of the isopropyl methyl protons in the trans isomer is also a consistent feature.

^{13}C NMR Spectral Data

The carbon chemical shifts also reflect the stereochemical differences between the two isomers.

Table 3: ^{13}C NMR Spectral Data for cis-**4-Isopropylcyclohexanol**

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Carbon	Chemical Shift (δ, ppm)
C-1	~66.0
C-2, C-6	~33.0
C-3, C-5	~30.0
C-4	~43.0
CH (isopropyl)	~32.0
CH_3 (isopropyl)	~20.0

Table 4: ^{13}C NMR Spectral Data for trans-**4-Isopropylcyclohexanol**

Carbon	Chemical Shift (δ, ppm)
C-1	~70.5
C-2, C-6	~35.5
C-3, C-5	~31.5
C-4	~43.5
CH (isopropyl)	~32.5
CH_3 (isopropyl)	~20.0

Expert Interpretation: The C-1 carbon of the trans isomer is deshielded (appears at a higher ppm) compared to the cis isomer. This is a general trend for cyclohexanols, where an equatorial hydroxyl group results in a downfield shift for the attached carbon compared to an axial hydroxyl group.

Experimental Protocol: NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of the **4-isopropylcyclohexanol** isomer in approximately 0.6 mL of a deuterated solvent (e.g., $CDCl_3$). Add a small amount of tetramethylsilane (TMS) as an internal standard (δ 0.00).

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- Instrument Setup:
  - Spectrometer: A 400 MHz or higher field NMR spectrometer is recommended for better resolution.
  - Acquisition Parameters for ^{1}H NMR:
    - Pulse sequence: Standard single-pulse experiment.
    - Spectral width: Sufficient to cover the range of 0-10 ppm.
    - Number of scans: 8-16 scans for a concentrated sample.
    - Relaxation delay: 1-2 seconds.
  - Acquisition Parameters for ^{13}C NMR:
    - Pulse sequence: Proton-decoupled single-pulse experiment.
    - Spectral width: Sufficient to cover the range of 0-100 ppm.
    - Number of scans: 128-1024 scans, depending on the sample concentration.
    - Relaxation delay: 2-5 seconds.
- Data Processing: Apply Fourier transformation to the acquired free induction decay (FID). Phase the spectrum and reference the TMS peak to 0.00 ppm. Integrate the signals in the ^{1}H NMR spectrum.

Caption: Workflow for NMR analysis of **4-isopropylcyclohexanol**.

Infrared (IR) Spectroscopy: Probing Vibrational Modes

Infrared spectroscopy provides valuable information about the functional groups present in a molecule. For **4-isopropylcyclohexanol**, the key absorption bands are associated with the O-H and C-O stretching vibrations.

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Theoretical Framework: Hydrogen Bonding and Vibrational Frequencies

The position and shape of the O-H stretching band are highly sensitive to hydrogen bonding. In a condensed phase (liquid or solid), alcohol molecules form intermolecular hydrogen bonds, which broadens the O-H stretching absorption and shifts it to a lower frequency compared to a free, non-hydrogen-bonded O-H group. The C-O stretching frequency can also provide some structural information.

IR Spectral Data

Table 5: Key IR Absorption Bands for **4-Isopropylcyclohexanol** (cis and trans)

Functional Group	Wavenumber (cm^{-1})	Intensity	Description
O-H Stretch	3600 - 3200	Strong, Broad	Intermolecular hydrogen bonding
C-H Stretch (sp^3)	3000 - 2850	Strong	Aliphatic C-H bonds
C-O Stretch	1150 - 1050	Strong	Alcohol C-O bond

Expert Interpretation: While the IR spectra of the cis and trans isomers are broadly similar, subtle differences in the fingerprint region (below 1500 cm^{-1}) can be observed due to variations in their vibrational modes. The C-O stretching band for an axial alcohol (predominantly cis isomer) tends to appear at a slightly lower wavenumber compared to an equatorial alcohol (predominantly trans isomer). However, this difference can be small and may be difficult to resolve without high-quality spectra and careful comparison.

Experimental Protocol: FTIR Spectroscopy

- Sample Preparation (Attenuated Total Reflectance - ATR):
  - Ensure the ATR crystal is clean.
  - Place a small drop of the liquid **4-isopropylcyclohexanol** sample directly onto the ATR crystal.

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- Instrument Setup:
  - Spectrometer: A Fourier Transform Infrared (FTIR) spectrometer.
  - Acquisition Parameters:
    - Scan range: 4000 - 400 cm^{-1}.
    - Resolution: 4 cm^{-1}.
    - Number of scans: 16-32 scans.
- Data Acquisition:
  - Collect a background spectrum of the empty ATR crystal.
  - Collect the sample spectrum. The instrument software will automatically ratio the sample spectrum to the background spectrum to generate the absorbance or transmittance spectrum.
- Data Analysis: Identify the characteristic absorption bands and compare their positions and shapes to reference spectra.



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Caption: Workflow for FTIR analysis of **4-isopropylcyclohexanol**.

Mass Spectrometry (MS): Unraveling Fragmentation Patterns

Mass spectrometry provides information about the molecular weight of a compound and its fragmentation pattern upon ionization, which can aid in structure elucidation.

Theoretical Framework: Electron Ionization and Fragmentation of Alcohols

In electron ionization (EI) mass spectrometry, the molecule is bombarded with high-energy electrons, leading to the formation of a molecular ion ($M^{+\cdot}$). For alcohols, the molecular ion is often unstable and readily undergoes fragmentation. Common fragmentation pathways for cyclic alcohols include the loss of a water molecule (M-18), alpha-cleavage (cleavage of a C-C bond adjacent to the oxygen), and ring cleavage.

Mass Spectral Data

The mass spectra of the cis and trans isomers of **4-isopropylcyclohexanol** are expected to be very similar due to the high energy of the ionization process, which can lead to the loss of stereochemical information.

Table 6: Major Mass Fragments for **4-Isopropylcyclohexanol**

m/z	Proposed Fragment
142	$[M]^{+\cdot}$ (Molecular Ion)
127	$[M - CH_3]^+$
124	$[M - H_2O]^{+\cdot}$
99	$[M - C_3H_7]^+$
81	$[C_6H_9]^+$
57	$[C_4H_9]^+$
43	$[C_3H_7]^+$

Expert Interpretation: The molecular ion peak at m/z 142 may be weak or absent. The peak at m/z 124, corresponding to the loss of water, is a characteristic feature of alcohols. The base peak is often observed at m/z 81, which can be attributed to a stable cyclohexenyl cation

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formed after dehydration and subsequent rearrangement. The fragment at m/z 43 corresponds to the stable isopropyl cation. While the overall fragmentation pattern is not typically used to differentiate between the cis and trans isomers, it is a valuable tool for confirming the overall structure of **4-isopropylcyclohexanol**.

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

- Sample Preparation: Dilute a small amount of the **4-isopropylcyclohexanol** isomer in a volatile organic solvent (e.g., dichloromethane or methanol) to a concentration of approximately 100-1000 ppm.
- Instrument Setup (GC):
  - GC Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms, HP-5ms).
  - Injector Temperature: 250 °C.
  - Oven Temperature Program: Start at a low temperature (e.g., 50 °C) and ramp up to a higher temperature (e.g., 250 °C) to ensure good separation.
  - Carrier Gas: Helium at a constant flow rate.
- Instrument Setup (MS):
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Mass Analyzer: Quadrupole or Ion Trap.
  - Scan Range: m/z 40-200.
  - Source Temperature: 230 °C.
- Data Acquisition and Analysis: Inject the sample into the GC-MS system. The software will record the mass spectrum of the eluting compound. Analyze the fragmentation pattern and compare it to a spectral library for confirmation.

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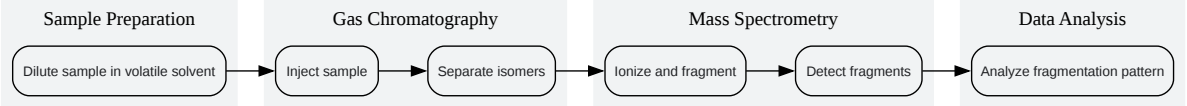

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Caption: Workflow for GC-MS analysis of **4-isopropylcyclohexanol**.

Conclusion

The comprehensive analysis of NMR, IR, and Mass Spectrometry data provides a robust framework for the characterization and differentiation of cis- and trans-**4-isopropylcyclohexanol**. ^{1}H NMR spectroscopy stands out as the most definitive technique for stereochemical assignment, leveraging the distinct coupling patterns of the H-1 proton. While IR and MS provide valuable confirmatory information about the functional groups and molecular weight, they are less effective in distinguishing between the two isomers. The experimental protocols detailed in this guide offer a standardized approach for acquiring high-quality spectral data, ensuring reliable and reproducible results for researchers and scientists in the field.

References

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